

Phenethyl Isobutyrate: A Comprehensive Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: Phenethyl isobutyrate

Cat. No.: B089656

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This technical guide provides an in-depth analysis of the core physical properties of **Phenethyl Isobutyrate** (CAS No. 103-48-0), a compound of interest in various scientific and industrial applications. This document collates and presents key data on its boiling point and density, offering a valuable resource for laboratory and development work.

Core Physical Properties

Phenethyl isobutyrate is a carboxylic ester recognized for its characteristic fruity and rosy aroma.^[1] It is formally derived from the condensation of 2-phenylethanol and isobutyric acid.^[2] Understanding its physical properties is fundamental for its application in research and development.

Quantitative Data Summary

The boiling point and density of **Phenethyl Isobutyrate** have been determined and are summarized below. It is important to note that slight variations in reported values exist in the literature, which may be attributed to different experimental conditions and purities of the samples tested.

Physical Property	Value	Conditions
Boiling Point	224 °C	Not specified
230 °C	@ 760.00 mm Hg[1][2]	
250 °C	(literature value)[3][4][5][6]	
Density	0.987 - 0.990 g/mL	@ 25 °C[2]
0.988 g/mL	@ 25 °C[3][4][5][6][7]	
0.986 - 0.994 g/mL	@ 20 °C[1]	

Experimental Protocols

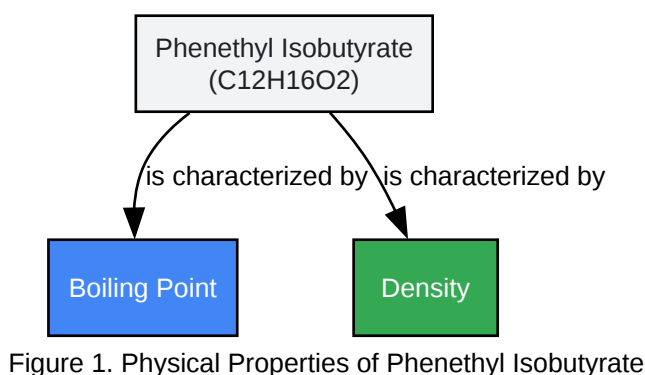
Detailed experimental methodologies for the determination of the boiling point and density of **Phenethyl Isobutyrate** are not explicitly detailed in the surveyed reference materials. These values are typically established through standardized analytical techniques.

Boiling Point Determination: The boiling point is generally determined by methods such as distillation under controlled pressure, as indicated by the specification "@ 760.00 mm Hg". Standard laboratory procedures would involve heating the liquid in a distillation apparatus and recording the temperature at which the vapor pressure of the liquid equals the applied pressure.

Density Measurement: Density is commonly measured using a pycnometer or a digital density meter. The procedure involves accurately measuring the mass of a known volume of the substance at a specified temperature, such as 20 °C or 25 °C.

Logical Relationships

The following diagram illustrates the relationship between the chemical compound and its key physical properties discussed in this guide.



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Caption: Figure 1. Relationship between **Phenethyl Isobutyrate** and its physical properties.

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